

# Proper Disposal of Trimethyl Orthovalerate: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Trimethyl orthovalerate

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This document provides essential safety and logistical information for the proper disposal of **trimethyl orthovalerate**, ensuring the safety of laboratory personnel and compliance with environmental regulations. The following procedures are designed for researchers, scientists, and drug development professionals who handle this chemical.

**Trimethyl orthovalerate** is a flammable liquid that causes skin and eye irritation.<sup>[1]</sup> Proper handling and disposal are crucial to mitigate risks. All waste is classified as hazardous and must be disposed of in accordance with local, regional, and national regulations.<sup>[1][2]</sup>

## Immediate Safety and Handling Precautions

Before beginning any disposal procedure, ensure you are wearing appropriate Personal Protective Equipment (PPE).

### Personal Protective Equipment (PPE)

Eye Protection: Safety glasses with side-shields or goggles.

Hand Protection: Chemical-resistant gloves (e.g., Nitrile rubber).

Body Protection: Laboratory coat.

Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.[3] Keep the chemical away from ignition sources such as open flames, hot surfaces, and sparks.[1][2] Use non-sparking tools and take precautionary measures against static discharge.[1][2]

## Quantitative Data Summary

Property	Value	Source
CAS Number	13820-09-2	[1][2][4][5]
Molecular Formula	C8H18O3	[1][4][5]
Flash Point	42 °C (107.6 °F) - closed cup	[4]
Boiling Point	164-166 °C	[4][5]
Density	0.941 g/mL at 25 °C	[4]
Hazard Class	Flammable Liquid, Category 3	[1][4]

## Detailed Disposal Protocol

The primary method for the disposal of **trimethyl orthovalerate** is to engage a licensed professional waste disposal service.[6] Do not dispose of this chemical down the drain or in regular trash.[7] The following steps outline the procedure for preparing the chemical for collection.

### Step 1: Waste Identification and Segregation

- Clearly label a dedicated, chemically compatible waste container as "Hazardous Waste: **Trimethyl Orthovalerate**". Glass or high-density polyethylene (HDPE) containers are generally suitable.
- Do not mix **trimethyl orthovalerate** with other waste streams, particularly incompatible chemicals like strong oxidizing agents.[2]

### Step 2: Preparing Small Quantities for Disposal (<50 mL)

- Work inside a certified chemical fume hood.

- Absorb the liquid **trimethyl orthovalerate** onto an inert absorbent material such as vermiculite, sand, or commercial sorbent pads.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Carefully place the absorbent material into the pre-labeled hazardous waste container.
- Seal the container securely.

#### Step 3: Preparing Larger Quantities for Disposal (>50 mL)

- Transfer the **trimethyl orthovalerate** directly into the labeled hazardous waste container using a funnel to prevent spillage.
- Do not overfill the container; leave at least 10% headspace to allow for vapor expansion.
- Securely seal the container.

#### Step 4: Storage Pending Disposal

- Store the sealed waste container in a designated, well-ventilated, and cool secondary containment area.
- The storage area should be away from heat, sparks, and open flames, and segregated from incompatible materials.

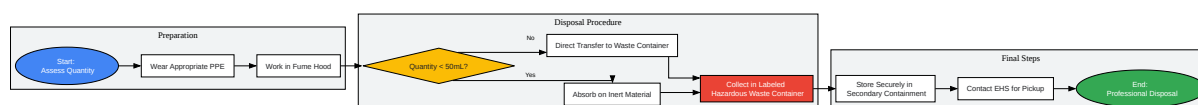
#### Step 5: Arranging for Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal contractor to schedule a pickup.
- Provide the contractor with the safety data sheet (SDS) for **trimethyl orthovalerate**.

#### Step 6: Decontaminating Empty Containers

- Empty containers that held **trimethyl orthovalerate** must be triple-rinsed with a suitable solvent (e.g., acetone or ethanol) before being disposed of or reused.
- The rinsate from this process is also considered hazardous waste and must be collected in a labeled hazardous waste container for proper disposal.

## Disposal Workflow Diagram



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Caption: Workflow for the safe disposal of **trimethyl orthovalerate**.

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